

Platinum-Catalyzed Cross-Coupling Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Platinum*

Cat. No.: *B1197947*

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Introduction

Cross-coupling reactions are a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon and carbon-heteroatom bonds with high precision and efficiency. While palladium has long been the dominant metal catalyst in this field, **platinum** is emerging as a viable and, in some cases, advantageous alternative. **Platinum** catalysts can offer unique reactivity and stability profiles, making them valuable tools for challenging coupling reactions, particularly in the synthesis of complex molecules relevant to the pharmaceutical industry.

This document provides detailed application notes and protocols for **platinum**-catalyzed cross-coupling reactions, with a focus on the Suzuki-Miyaura coupling of aryl halides. The information presented is intended to guide researchers in the practical application of these methods.

Application Example: Platinum-Catalyzed Suzuki-Miyaura Coupling of Aryl Chlorides

The Suzuki-Miyaura reaction is a versatile method for the synthesis of biaryls, which are common structural motifs in pharmaceuticals and functional materials. While typically catalyzed by palladium, **platinum** complexes, particularly those bearing N-heterocyclic carbene (NHC) ligands, have shown significant promise in catalyzing the coupling of challenging substrates like aryl chlorides.

General Reaction Scheme

Quantitative Data Summary

The following table summarizes the results for the Suzuki-Miyaura coupling of various aryl chlorides with phenylboronic acid using a **platinum**-NHC catalyst system.

Entry	Aryl Chloride (Ar-Cl)	Product	Yield (%)
1	4-Chloroanisole	4-Methoxybiphenyl	95
2	4-Chlorotoluene	4-Methylbiphenyl	92
3	Chlorobenzene	Biphenyl	88
4	4-Chlorobenzonitrile	4-Cyanobiphenyl	98
5	1-Chloro-4-(trifluoromethyl)benzene	4-(Trifluoromethyl)biphenyl	96
6	2-Chloropyridine	2-Phenylpyridine	85

Reaction Conditions: Aryl chloride (1.0 mmol), phenylboronic acid (1.5 mmol), base (2.0 mmol), Pt-NHC catalyst (1-2 mol%), solvent (e.g., dioxane, toluene), temperature (80-120 °C), time (12-24 h).

Experimental Protocols

Protocol 1: General Procedure for Platinum-Catalyzed Suzuki-Miyaura Coupling

This protocol provides a general method for the coupling of an aryl chloride with an arylboronic acid using a pre-synthesized **Platinum(II)**-NHC complex.

Materials:

- **Platinum(II)**-NHC precatalyst (e.g., [Pt(NHC)Cl₂]₂)

- Aryl chloride
- Arylboronic acid
- Base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4)
- Anhydrous solvent (e.g., dioxane, toluene)
- Schlenk flask or sealed reaction vial
- Magnetic stirrer and hotplate
- Inert gas supply (Nitrogen or Argon)

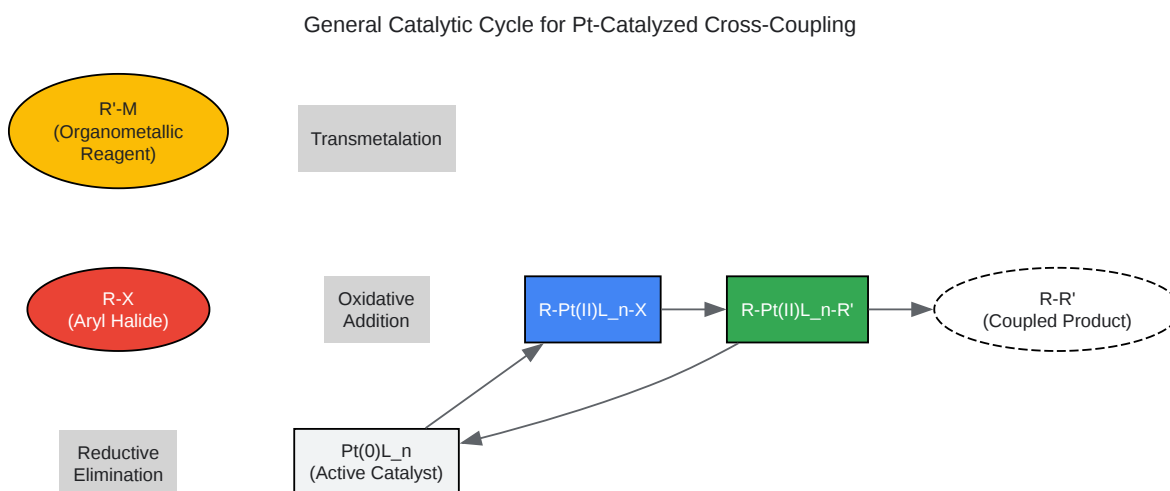
Procedure:

- **Reaction Setup:** To a flame-dried Schlenk flask or reaction vial under an inert atmosphere, add the **Platinum(II)**-NHC precatalyst (1-2 mol%), the aryl chloride (1.0 equiv), the arylboronic acid (1.5 equiv), and the base (2.0 equiv).
- **Solvent Addition:** Add the anhydrous solvent (to achieve a concentration of 0.1-0.2 M with respect to the aryl chloride) via syringe.
- **Reaction:** Stir the reaction mixture at the desired temperature (typically 80-120 °C) for the specified time (12-24 hours). Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to afford the desired biaryl.

Visualizations

General Catalytic Cycle for Cross-Coupling

The generally accepted mechanism for transition metal-catalyzed cross-coupling reactions proceeds through a catalytic cycle involving three key steps: oxidative addition, transmetalation, and reductive elimination.



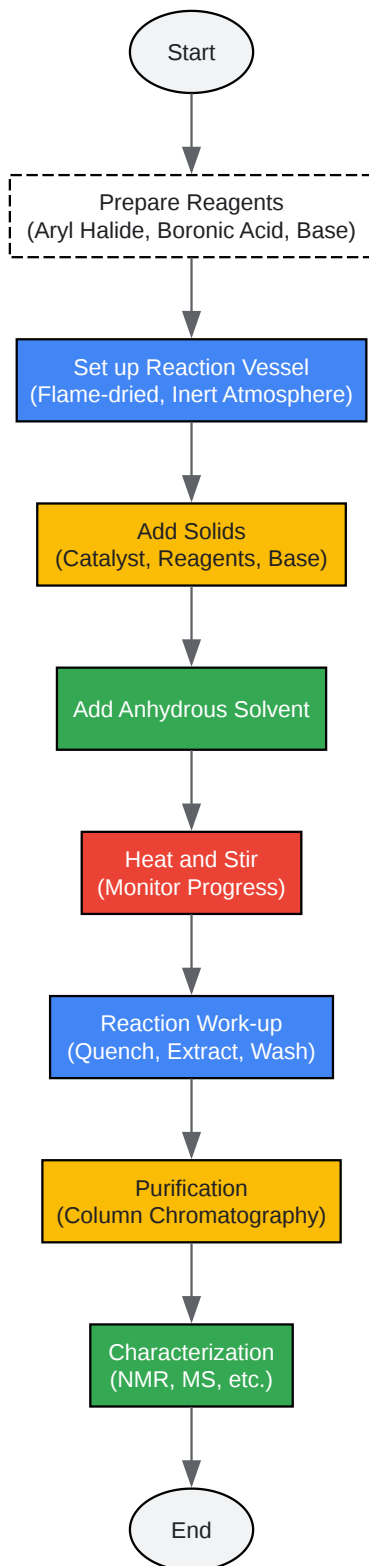
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Caption: A generalized catalytic cycle for **platinum**-catalyzed cross-coupling reactions.

Experimental Workflow

The following diagram outlines the typical workflow for setting up and performing a **platinum**-catalyzed cross-coupling reaction.

Experimental Workflow for Cross-Coupling



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Caption: A typical experimental workflow for a cross-coupling reaction.

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